

# methylzinc chloride safety data and handling

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## Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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## Chemical Identity & Basic Properties

The table below summarizes the fundamental identifying information and hazardous properties of **methylzinc chloride**. [1]

Property	Description
CAS Number	5158-46-3
Molecular Formula	CH <sub>3</sub> ClZn
Molecular Weight	115.87 g/mol
Common Form	~2.0 M solution in Tetrahydrofuran (THF)
Appearance	Colorless to light yellow, turbid solution

## Hazards and Safe Handling

**Methylzinc chloride** is a hazardous organometallic compound that requires careful handling. The table below lists its key hazard and safety information. [1]

Category	Details
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| **GHS Hazard Statements** | H225: Highly flammable liquid and vapor. H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage. H335: May cause respiratory irritation. H351: Suspected of causing cancer. | | **Precautionary Statements** | P210: Keep away from heat/sparks/open flames/hot surfaces. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | | **Handling Conditions** | Handle in a well-ventilated area, preferably in a fume hood. Use personal protective equipment (PPE) including gloves and eye/face protection. The solution is highly flammable and must be kept away from ignition sources. |

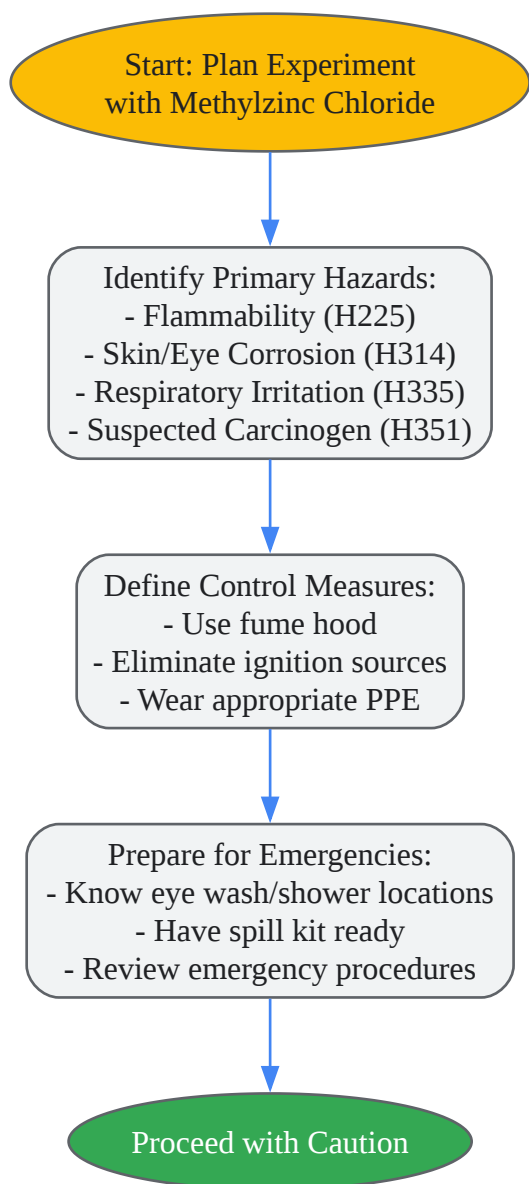
## Structural and Reactivity Insights

Understanding the molecular structure provides insight into its reactivity, a key consideration for safe experimental design.

- **Molecular Structure:** Gas-phase studies show that monomeric **methylzinc chloride** ( $\text{ClZnCH}_3$ ) has a  $\text{C}_{3v}$  symmetry with a linear Cl-Zn-C backbone. [2]
- **Bond Lengths:** The structure is characterized by the following bond distances: [2]
  - **Zn-C bond:** 1.928 Å
  - **Zn-Cl bond:** 2.127 Å
- **Reactivity:** Organozinc compounds like **methylzinc chloride** are prominent in organic synthesis for carbon-carbon bond formation, such as in Negishi cross-coupling reactions. This high reactivity also means they can be moisture- and air-sensitive. [2]

## Safety Assessment Workflow

The following diagram outlines a logical workflow for assessing the safety requirements when handling **methylzinc chloride**, based on the hazard information presented.



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## Key Handling Procedures

While detailed experimental protocols are not available in the search results, the following critical handling procedures must be followed based on its hazard profile. [1]

- **Handling:** Always handle the reagent under an **inert atmosphere** (e.g., nitrogen or argon) to prevent decomposition from exposure to air and moisture. Use flame-resistant, dry glassware.
- **Storage:** The solution should be stored in a cool, dry place, away from any oxidizing agents or sources of ignition. Ensure the container is tightly sealed.

- **First Aid Measures:**
  - **Inhalation:** Immediately move the affected person to fresh air.
  - **Skin Contact:** Remove contaminated clothing and wash the skin thoroughly with soap and water.
  - **Eye Contact:** Rinse cautiously with water for several minutes. Seek immediate medical attention.
- **Disposal:** Dispose of waste material in accordance with all applicable local, state, and federal regulations. Organozinc compounds should be treated as hazardous waste.

## A Note on a Common Name Confusion

Be aware that **methylene chloride** is a different chemical ( $\text{CH}_2\text{Cl}_2$ , a common solvent) with its own distinct toxicological profile, primarily concerning central nervous system depression and carcinogenic potential with chronic, high-level inhalation exposure. [3] Always verify the CAS number (5158-46-3 for **methylzinc chloride**) to ensure you are consulting the correct safety data.

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## References

1. METHYLZINC CHLORIDE | 5158-46-3 [chemicalbook.com]
2. Structure of the model grignard-type reagent  $\text{ClZnCH}_3$  ( [sciencedirect.com]
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